

# Physicochemical Properties of Derrone: An In-depth Technical Guide

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## Compound of Interest

Compound Name: *Derrone*

Cat. No.: *B126300*

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## Introduction

**Derrone**, a naturally occurring isoflavonoid, has garnered significant interest in the scientific community for its potential therapeutic applications. As a member of the flavonoid family, **Derrone** exhibits a range of biological activities, including roles in modulating critical cellular signaling pathways. A thorough understanding of its physicochemical properties is paramount for its development as a potential therapeutic agent, influencing aspects from formulation and delivery to its interaction with biological targets. This technical guide provides a comprehensive overview of the known physicochemical properties of **Derrone**, outlines detailed experimental protocols for their determination, and visualizes its interaction with key signaling pathways.

## Physicochemical Data of Derrone

A summary of the key physicochemical properties of **Derrone** is presented in the table below. It is important to note that while some properties have been computationally predicted or are available from chemical databases, specific experimental values for melting point, boiling point, and pKa are not widely reported in the currently available literature.

Property	Value	Source
Molecular Formula	C <sub>20</sub> H <sub>16</sub> O <sub>5</sub>	PubChem[1]
Molecular Weight	336.34 g/mol	Alfa Chemistry[2], AOBIIOUS[3]
IUPAC Name	5-hydroxy-3-(4-hydroxyphenyl)-8,8-dimethylpyrano[2,3-h]chromen-4-one	PubChem[1]
Canonical SMILES	<chem>CC1(C=CC2=C(O1)C=C(C3=C2OC=C(C3=O)C4=CC=C(C=C4)O)O)C</chem>	PubChem[1]
Solubility	Soluble in Dimethyl Sulfoxide (DMSO)	AOBIIOUS[3]
Melting Point	Not experimentally determined in cited literature.	
Boiling Point	Not experimentally determined in cited literature.	
pKa	Not experimentally determined in cited literature.	
XLogP3-AA (Predicted)	3.9	PubChem[1]
Hydrogen Bond Donor Count	2	PubChem[1]
Hydrogen Bond Acceptor Count	5	PubChem[1]

## Experimental Protocols

The following sections detail standardized experimental methodologies for the determination of key physicochemical properties of organic compounds like **Derrone**.

### Determination of Melting Point

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula
- Thermometer (calibrated)

Procedure:

- **Sample Preparation:** A small amount of the **Derrone** compound is finely powdered using a mortar and pestle.
- **Capillary Tube Loading:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and gently tapped on a hard surface to pack the sample into the sealed end. A sample height of 2-3 mm is ideal.
- **Apparatus Setup:** The loaded capillary tube is placed in the heating block of the melting point apparatus alongside a calibrated thermometer.
- **Heating:** The apparatus is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- **Observation:** The temperature at which the first drop of liquid appears (the beginning of melting) and the temperature at which the entire solid has turned into a clear liquid (the completion of melting) are recorded. This range is the melting point of the compound.<sup>[2][4][5]</sup>

## Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure of the gas above it.

#### Apparatus:

- Thiele tube or a small test tube with a side arm
- Capillary tube (sealed at one end)
- Thermometer (calibrated)
- Heating source (e.g., Bunsen burner or oil bath)
- Liquid paraffin or other suitable high-boiling liquid

#### Procedure:

- **Sample Preparation:** A small volume (a few milliliters) of the liquid **Derrone** (if in liquid form) or a solution of **Derrone** in a high-boiling solvent is placed in the Thiele tube or test tube.
- **Capillary Inversion:** A capillary tube, sealed at one end, is placed in the liquid with the open end downwards.
- **Apparatus Assembly:** The tube containing the sample and inverted capillary is attached to a thermometer. The assembly is then immersed in a heating bath (e.g., liquid paraffin in a beaker or a Thiele tube).
- **Heating:** The heating bath is gently and uniformly heated. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a stream of bubbles.
- **Observation:** Heating is continued until a rapid and continuous stream of bubbles emerges from the capillary tube. The heat source is then removed. The temperature at which the bubbling ceases and the liquid begins to enter the capillary tube is recorded as the boiling point.<sup>[6][7][8][9]</sup>

## Determination of Acid Dissociation Constant (pKa)

The pKa is a measure of the acidity of a compound. For a polyprotic compound like **Derrone** with multiple hydroxyl groups, multiple pKa values may exist. Spectrophotometric titration is a common method for determining the pKa of flavonoids.

#### Apparatus:

- UV-Vis Spectrophotometer
- pH meter (calibrated)
- Quartz cuvettes
- Micropipettes
- Stirring plate and stir bar
- Standard buffer solutions

#### Procedure:

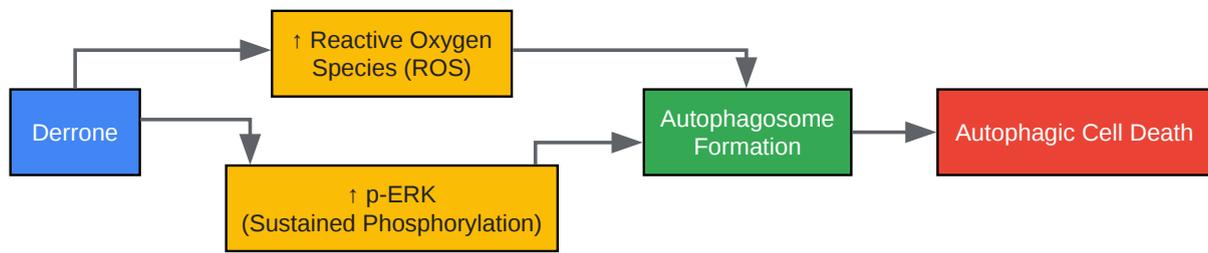
- **Solution Preparation:** A stock solution of **Derrone** is prepared in a suitable solvent (e.g., methanol or DMSO). A series of aqueous buffer solutions with a range of known pH values are also prepared.
- **Spectrophotometric Measurement:** A small, constant volume of the **Derrone** stock solution is added to a series of cuvettes, each containing a different buffer solution.
- **Data Acquisition:** The UV-Vis spectrum (typically from 200-500 nm) of each solution is recorded. The absorbance at one or more wavelengths where significant changes are observed upon pH variation is monitored.
- **Data Analysis:** The absorbance data is plotted against the corresponding pH values. The resulting titration curve will be sigmoidal. The inflection point of this curve corresponds to the pKa value. For a compound with multiple pKa values, multiple inflection points may be observed.<sup>[10][11]</sup>

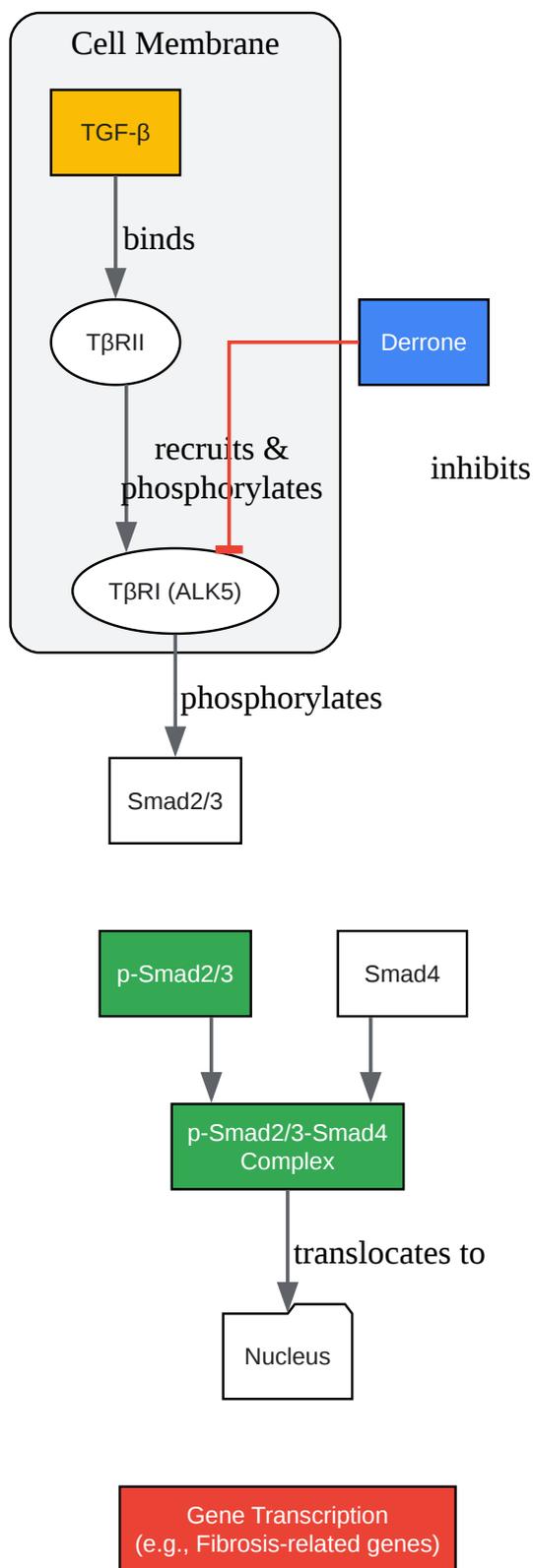
## Signaling Pathway Involvement

**Derrone** has been shown to modulate key cellular signaling pathways, which are critical in the context of cancer research and other diseases.

## Derrone and Autophagic Cell Death

**Derrone** induces autophagic cell death in certain cancer cells, a process involving the generation of reactive oxygen species (ROS) and the sustained phosphorylation of Extracellular signal-regulated kinase (ERK).[1]





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